

Alpha-Cypermethrin: A Comprehensive Technical Guide on Physicochemical Properties and Stability

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties and stability characteristics of **alpha-cypermethrin**, a potent synthetic pyrethroid insecticide. The information is curated to support research, scientific analysis, and development programs.

Physicochemical Properties

Alpha-cypermethrin is a racemic mixture of two of the eight isomers of cypermethrin, specifically the (S)- α -cyano-3-phenoxybenzyl (1R)-cis-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane carboxylate and the (R)- α -cyano-3-phenoxybenzyl (1S)-cis-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane carboxylate.[1] This specific isomeric composition contributes to its high insecticidal activity.

General and Physical Properties

The general and physical properties of **alpha-cypermethrin** are summarized in the table below, providing a foundational understanding of its physical state and characteristics at standard conditions.



Property	Value	References
Molecular Formula	C22H19Cl2NO3	[1][2][3][4]
Molecular Weight	416.3 g/mol	
Physical State	Colorless to white or pale yellow crystalline powder/solid; may also be a viscous yellowish-brown semi-solid mass.	
Odor	Weak aromatic odor.	-
Melting Point	78-81.5 °C	_
Boiling Point	200 °C at 0.07 mm Hg (9.31 Pa)	
Density	1.28 g/mL at 20-22 °C	-
Vapor Pressure	1.73×10^{-7} mm Hg (2.3 x 10^{-7} Pa) at 20 °C	_

Solubility and Partitioning Behavior

The solubility of **alpha-cypermethrin** in aqueous and organic media, along with its partitioning coefficient, is critical for understanding its environmental fate and biological interactions.

Property	Value	References
Water Solubility	0.005-0.01 mg/L at 25 °C	
Solubility in Organic Solvents (g/L at 25 °C)	Acetone: 620Dichloromethane: 550Cyclohexanone: 515Ethyl acetate: 440Chlorobenzene: 420o-Xylene: 350Hexane: 7	-
Partition Coefficient (log Pol)	5.16 - 6.94	-



Stability Profile

Alpha-cypermethrin's stability is influenced by environmental factors such as pH, light, and temperature. Understanding its degradation under various conditions is crucial for predicting its persistence and potential impact.

Hydrolytic. Photolytic. and Thermal Stability

Stability Parameter	Conditions and Observations	References
Hydrolysis	Stable in neutral and acidic media (optimum stability at pH 4). It undergoes hydrolysis in strongly alkaline media (pH 12-13). The hydrolysis half-life at pH 7 and 20°C is reported to be 101 days.	
Photolysis	Stable to light under field conditions. Photodegradation can occur, with major products being 3-phenoxy-benzaldehyde and 3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane carboxylic acid.	
Thermal Stability	Thermally stable up to 220 °C. Decomposition occurs above this temperature.	

Experimental Protocols

The determination of the physicochemical and stability properties of **alpha-cypermethrin** follows internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Determination of Melting Point (OECD Guideline 102)



Principle: This method involves heating the sample slowly and observing the temperature range over which it melts.

Apparatus:

- Melting point apparatus (capillary tube method or hot stage microscope).
- Calibrated thermometer.

Procedure:

- A small, finely powdered sample of alpha-cypermethrin is introduced into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperatures at which the substance begins to melt and at which it is completely molten are recorded as the melting range.

Determination of Water Solubility (OECD Guideline 105 - Flask Method)

Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined after equilibration.

Apparatus:

- Shaking flask or vessel with a stirrer.
- Constant temperature bath.
- Centrifuge.
- Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography -HPLC).



Procedure:

- An excess amount of alpha-cypermethrin is added to a known volume of distilled water in a flask.
- The flask is agitated in a constant temperature bath (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- The solution is then centrifuged to separate the undissolved solid.
- A sample of the clear aqueous supernatant is carefully removed and analyzed for its alphacypermethrin content using a validated analytical method like HPLC.

Determination of Partition Coefficient (n-octanol/water) (OECD Guideline 107 - Shake Flask Method)

Principle: The substance is distributed between two immiscible phases, n-octanol and water. The ratio of the concentrations in the two phases at equilibrium is the partition coefficient.

Apparatus:

- Separatory funnels or centrifuge tubes with screw caps.
- Mechanical shaker.
- Centrifuge.
- Analytical instrument for quantification (e.g., HPLC).

Procedure:

- n-Octanol and water are mutually saturated before the experiment.
- A known amount of **alpha-cypermethrin** is dissolved in either water or n-octanol.
- The two phases are placed in a separatory funnel or tube in a defined volume ratio.



- The vessel is shaken vigorously for a set period to allow for partitioning, followed by a period for phase separation, which can be aided by centrifugation.
- The concentrations of alpha-cypermethrin in both the aqueous and n-octanol phases are determined.
- The partition coefficient (P_{ol}) is calculated as the ratio of the concentration in the n-octanol phase to that in the aqueous phase. The result is typically expressed as log P_{ol} .

Hydrolysis as a Function of pH (OECD Guideline 111)

Principle: The rate of hydrolysis of the test substance is determined in sterile aqueous buffer solutions at different pH values and a constant temperature.

Apparatus:

- Sterile reaction vessels.
- Constant temperature incubator or water bath.
- pH meter.
- Analytical instrument for quantification (e.g., HPLC).

Procedure:

- Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- A known concentration of **alpha-cypermethrin** is added to each buffer solution.
- The solutions are maintained at a constant temperature (e.g., 25 °C) in the dark.
- Aliquots are taken at various time intervals and analyzed for the concentration of alphacypermethrin and the formation of degradation products.
- The rate of hydrolysis and the half-life are calculated for each pH.



Photodegradation in Water (Based on OECD Guideline 316)

Principle: The rate and pathway of photodegradation of the test substance in an aqueous system are determined under simulated sunlight.

Apparatus:

- Photoreactor with a light source simulating natural sunlight (e.g., xenon arc lamp).
- Quartz reaction vessels.
- Constant temperature control system.
- Analytical instruments (e.g., HPLC, GC-MS) for quantification and identification of parent compound and photoproducts.

Procedure:

- A solution of alpha-cypermethrin in sterile, buffered water is prepared in quartz vessels.
- The vessels are exposed to continuous irradiation in the photoreactor.
- Dark control samples are run in parallel to account for non-photolytic degradation.
- Samples are withdrawn at different time intervals and analyzed for the concentration of alpha-cypermethrin and its photoproducts.
- The quantum yield and photodegradation half-life are calculated.

Thermal Stability (Based on OECD Guideline 113)

Principle: The stability of the substance is assessed at elevated temperatures over a defined period.

Apparatus:

Oven with precise temperature control.



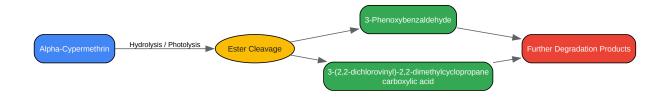
- Glass vials.
- Analytical instrument for quantification (e.g., HPLC).

Procedure:

- Samples of alpha-cypermethrin are placed in glass vials.
- The vials are heated in an oven at a specified elevated temperature (e.g., 54 °C) for a set duration (e.g., 14 days) for accelerated storage stability tests.
- For decomposition temperature, techniques like thermogravimetric analysis (TGA) can be
 used, where the sample is heated at a constant rate, and its weight loss is measured as a
 function of temperature.
- After the heating period, the samples are analyzed to determine the extent of degradation.

Visualizations Degradation Pathways

The degradation of **alpha-cypermethrin** in the environment primarily proceeds through hydrolysis and photolysis, leading to the cleavage of the ester linkage.



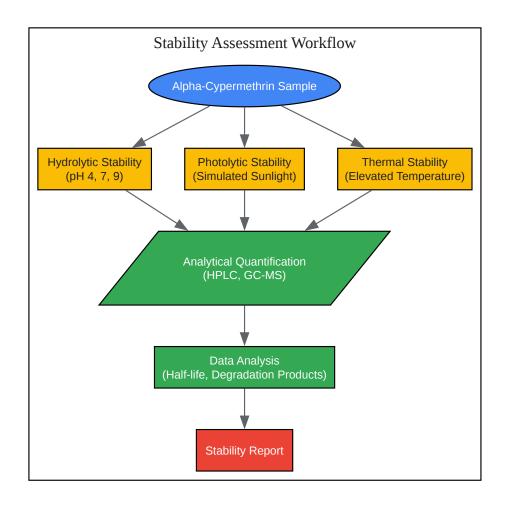
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Caption: Primary degradation pathway of alpha-cypermethrin.

Experimental Workflow for Stability Testing

A systematic approach is essential for evaluating the stability of **alpha-cypermethrin** under various environmental conditions.





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Caption: Workflow for **alpha-cypermethrin** stability testing.

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